

Personal protective equipment for handling UCT943

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Compound of Interest

Compound Name: UCT943

Cat. No.: B2546588

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Essential Safety and Handling Guide for UCT943

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the potent phosphatidylinositol 4-kinase (PI4K) inhibitor, **UCT943**. Given the absence of a publicly available Safety Data Sheet (SDS), this guidance is based on its known biological activity, physicochemical properties, and standard best practices for handling potent, investigational compounds.

Hazard Assessment and Personal Protective Equipment (PPE)

UCT943 is a highly potent, next-generation *Plasmodium falciparum* PI4K inhibitor, indicating significant biological activity.^[1] Due to its potency, it should be handled with care to avoid accidental exposure. The primary routes of exposure in a laboratory setting are inhalation of aerosolized powder, dermal contact, and accidental ingestion.

Recommended Personal Protective Equipment (PPE):

PPE Category	Minimum Requirement	Recommended for High-Risk Operations*
Hand Protection	Nitrile gloves (double-gloving recommended)	Chemically resistant gloves (e.g., thicker nitrile or neoprene)
Eye Protection	Safety glasses with side shields	Chemical splash goggles or a face shield
Body Protection	Laboratory coat	Disposable gown with tight-fitting cuffs
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.	For weighing or generating aerosols, use a NIOSH-approved N95 respirator or work in a certified chemical fume hood or ventilated balance enclosure.

*High-risk operations include handling large quantities, weighing of the solid compound, and procedures that may generate dust or aerosols.

Quantitative Data Summary

The following tables summarize key quantitative data for **UCT943**.

Table 1: Physicochemical Properties^[2]

Property	Value
Molecular Weight	427.4 g/mol
LogD (pH 7.4)	-0.27
pKa	7.45
Aqueous Solubility	High
Permeability	High

Table 2: In Vitro Activity[1][2]

Target/Assay	IC50 / EC50
P. vivax PI4K (PvPI4K)	23 nM
P. falciparum (NF54 strain)	5.4 nM
P. falciparum (K1 strain)	4.7 nM
Human PI4K β	5.4 μ M
Early-stage Gametocytes	134 nM
Late-stage Gametocytes	66 nM

Operational Plan: Handling and Disposal Workflow

Adherence to a strict operational workflow is critical to ensure safety.

Step 1: Preparation and Engineering Controls

- Designate a specific area for handling **UCT943**.
- Ensure a calibrated analytical balance is located within a ventilated enclosure or chemical fume hood.
- Prepare all necessary equipment, including PPE, weighing papers, spatulas, and solvent-dispensing systems, before handling the compound.
- Have a chemical spill kit readily available.

Step 2: Compound Weighing and Solution Preparation

- Don all required PPE as outlined in the PPE selection chart below.
- Perform all manipulations of solid **UCT943** within a certified chemical fume hood or other ventilated enclosure to prevent inhalation of airborne particles.
- Carefully weigh the desired amount of the compound.

- To prepare a stock solution, add the solvent to the vessel containing the weighed compound. Cap and vortex until fully dissolved. **UCT943** is soluble in DMSO.[2]

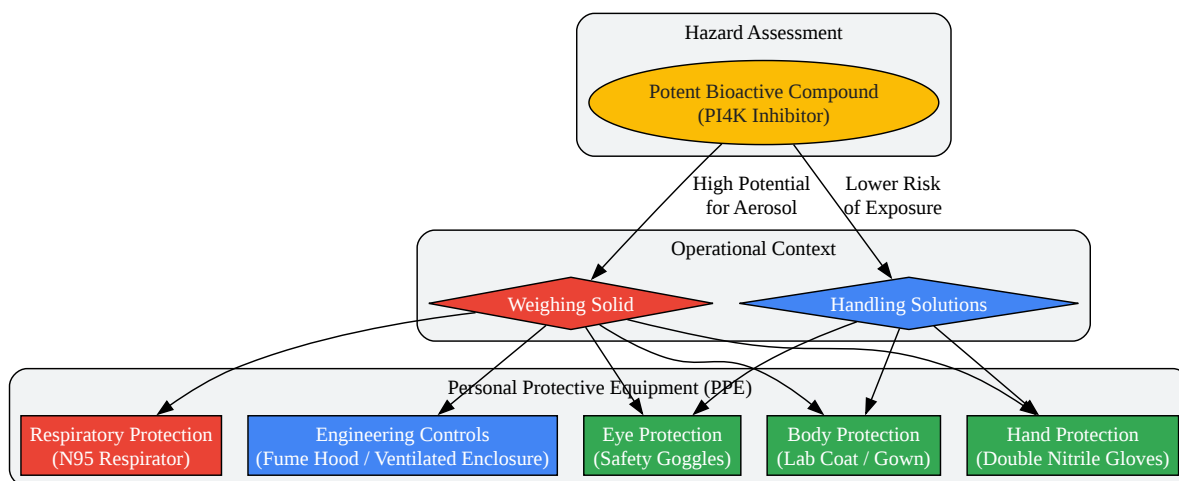
Step 3: Experimental Use

- When using solutions of **UCT943**, wear standard laboratory PPE (lab coat, gloves, and safety glasses).
- Conduct all experimental procedures in a well-ventilated area.

Step 4: Decontamination and Waste Disposal

- Decontaminate all surfaces and equipment that have come into contact with **UCT943**. A 70% ethanol solution followed by a suitable laboratory detergent is recommended.
- Dispose of all contaminated solid waste (e.g., gloves, weighing papers, pipette tips) in a clearly labeled hazardous waste container.
- Dispose of liquid waste containing **UCT943** in a designated hazardous liquid waste container. Do not pour down the drain.
- Follow all institutional and local regulations for hazardous waste disposal.

Visual Guides



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Caption: A step-by-step workflow for handling and disposing of **UCT943**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. UCT943, a Next-Generation Plasmodium falciparum PI4K Inhibitor Preclinical Candidate for the Treatment of Malaria - PMC [pmc.ncbi.nlm.nih.gov]

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